In-Depth Technical Guide to Health and Safety for Strontium Arsenate Handling

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Compound of Interest

Compound Name:	*Strontium arsenate*
CAS No.:	*13464-68-1*
Cat. No.:	*B079259*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **strontium arsenate** ($Sr_3(AsO_4)_2$). Due to the limited availability of a specific Safety Data Sheet (SDS) for **strontium arsenate**, this document draws upon data for the closely related compound, strontium arsenite, and general safety information for inorganic arsenic compounds. The primary hazard associated with **strontium arsenate** is the presence of arsenate, a toxic and carcinogenic form of arsenic.

Chemical and Physical Properties

Strontium arsenate is an inorganic salt with the chemical formula $Sr_3(AsO_4)_2$.[1] It is also identified by its CAS number 13464-68-1.[1] **Strontium arsenate** is a white, powdered solid that is slightly soluble in water.[2][3] The toxicity of **strontium arsenate** is primarily attributed to its arsenate component.[1]

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Property	Value	Source
Chemical Formula	$Sr_3(AsO_4)_2$	[1]
CAS Number	13464-68-1	[1]
Molecular Weight	540.7 g/mol	[1]
Appearance	White Powder	[2][3]
Solubility in Water	Slightly soluble	[2][3]
Solubility Product Constant (Ksp)	4.29×10^{-19}	[1]

Hazard Identification and Health Effects

Strontium arsenate is classified as a highly toxic substance and a known human carcinogen.[2][4] Exposure can occur through inhalation, ingestion, or skin absorption.[2][4]

Acute (Short-Term) Health Effects:[4]

- Skin and Eye Contact: Can cause irritation and burns.
- Inhalation: Irritation of the nose, throat, and lungs.
- Ingestion/High Exposure: May lead to loss of appetite, nausea, vomiting, diarrhea, and abdominal pain.

Chronic (Long-Term) Health Effects:[4]

- Carcinogenicity: **Strontium arsenate** is considered a human carcinogen, linked to lung, bladder, and skin cancer.
- Organ Damage: May cause damage to the liver and kidneys.
- Systemic Effects: Long-term exposure can affect the heart, bone marrow, blood cells, and nervous system, potentially leading to numbness, "pins and needles," and weakness in the extremities.

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- Respiratory Effects: May cause a hoarse voice and damage to the nasal septum.

Workplace Exposure Limits

The following exposure limits are for inorganic arsenic compounds and should be strictly adhered to when handling **strontium arsenate**.

Agency	Exposure Limit (as Arsenic)	Details
OSHA (Occupational Safety and Health Administration)	0.01 mg/m³	Permissible Exposure Limit (PEL) averaged over an 8-hour workshift.[4]
NIOSH (National Institute for Occupational Safety and Health)	0.002 mg/m³	Recommended Exposure Limit (REL) not to be exceeded during any 15-minute work period.[4]
ACGIH (American Conference of Governmental Industrial Hygienists)	0.01 mg/m³	Threshold Limit Value (TLV) averaged over an 8-hour workshift.[4]

Experimental Protocols

Detailed experimental protocols for determining the toxicological properties of specific strontium compounds were not available in the public domain. However, the analysis of arsenic content in biological and environmental samples is typically conducted using established methodologies.

General Analytical Methods for Arsenic Detection:

- Atomic Absorption Spectroscopy (AAS): A common technique for measuring arsenic in biological samples. The sample is atomized, and the absorption of light by the ground-state atoms is measured.

- Inductively Coupled Plasma-Mass Spectrometry (ICP-MS): A highly sensitive method used for determining the total arsenic concentration in various samples, including tissues. The

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sample is ionized in a plasma, and the ions are separated and detected based on their mass-to-charge ratio.

- Sample Preparation: For biological tissues, a digestion step using concentrated acids (e.g., nitric acid) is typically required to break down the organic matrix and convert all arsenic species to a form suitable for analysis.

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure to **strontium arsenate**.

- Training: All personnel must be trained on the hazards and proper handling procedures before working with **strontium arsenate**.[4]
- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Incompatible Materials: Avoid contact with strong acids (hydrochloric, sulfuric, nitric) and strong oxidizing agents (perchlorates, peroxides, permanganates).[4] Hydrogen gas can react with inorganic arsenic to form highly toxic arsine gas.[4]
- Storage: Store in tightly sealed containers in a cool, dry, well-ventilated area away from incompatible materials.

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory when handling **strontium arsenate**.

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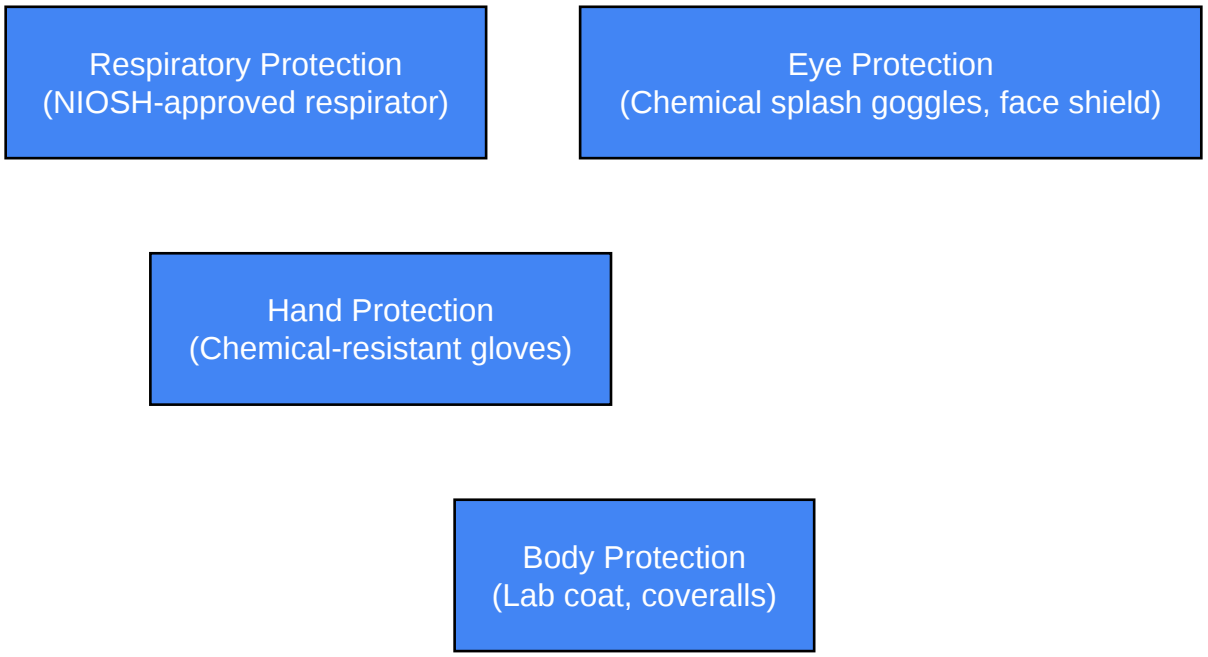

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Caption: Hierarchy of essential personal protective equipment for handling **strontium arsenate**.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **strontium arsenate**.

Spill Response:

- Evacuate: Immediately evacuate all personnel from the affected area.
- Secure: Secure and control access to the spill area.
- Clean-up: Wearing appropriate PPE, carefully collect the powdered material using a method that avoids generating dust (e.g., using a HEPA-filtered vacuum or wet sweeping).
- Contain: Place the collected material in a sealed, labeled container for hazardous waste disposal.[4]
- Decontaminate: Ventilate and wash the spill area thoroughly after clean-up is complete.[4]

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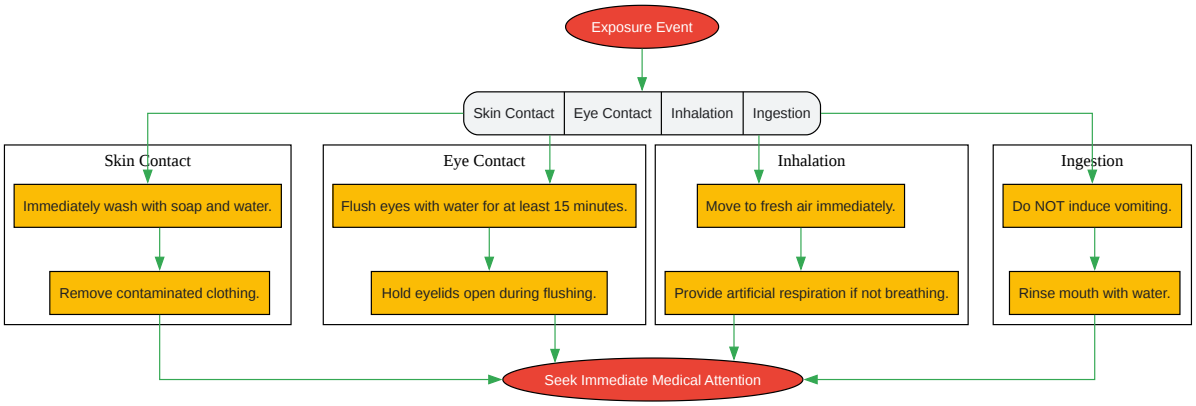
- Waste Disposal: Dispose of **strontium arsenate** as hazardous waste in accordance with local, state, and federal regulations.[4]

First Aid Measures



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Caption: First aid procedures for different routes of exposure to **strontium arsenate**.

In all cases of exposure, seek immediate medical attention and provide the medical personnel with information about the substance. Ensure that medical personnel are aware of the material involved and take precautions to protect themselves.[2]

Fire and Explosion Hazard

- Flammability: **Strontium arsenate** itself does not burn.[3]

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- Decomposition: However, upon heating, it may decompose to produce corrosive and/or toxic fumes.[2][3]

- Extinguishing Media: Use an extinguishing agent suitable for the surrounding fire. For a small fire, dry chemical, CO_2, or water spray can be used. For a large fire, use water spray, fog, or regular foam.[2][3]

This technical guide is intended to provide essential health and safety information for handling **strontium arsenate** in a research and development setting. It is not a substitute for a formal risk assessment and the implementation of a comprehensive safety program. Always consult with a qualified safety professional and refer to all applicable regulations before working with this hazardous material.

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